

Dapoxetine-d6: A Technical Overview for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Dapoxetine-d6

Cat. No.: B12398498

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Dapoxetine-d6 is the deuterated analog of Dapoxetine, a selective serotonin reuptake inhibitor (SSRI) used for the treatment of premature ejaculation.^{[1][2]} As a stable isotope-labeled internal standard, **Dapoxetine-d6** is a critical tool in pharmacokinetic and metabolic studies, enabling precise quantification of Dapoxetine in biological matrices. This technical guide provides a comprehensive overview of the chemical properties, metabolic pathways, and relevant experimental methodologies associated with **Dapoxetine-d6**.

Chemical and Physical Properties

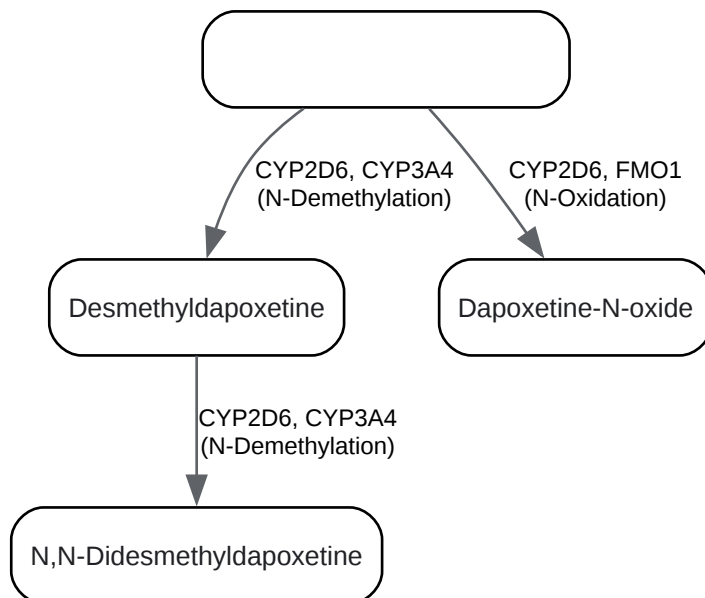
Dapoxetine-d6 is structurally identical to Dapoxetine, with the exception of six hydrogen atoms on the N,N-dimethyl groups being replaced by deuterium. This isotopic substitution results in a higher molecular weight, which allows for its differentiation from the parent drug in mass spectrometry-based analyses, without significantly altering its chemical behavior.

Property	Value	Reference
Analyte Name	Dapoxetine-d6 Hydrochloride	[3]
CAS Number	1246814-76-5	[3][4]
Molecular Formula	C ₂₁ H ₁₈ D ₆ ClNO	
Molecular Weight	347.91 g/mol	
Exact Mass	347.1923026 u	
Isotope Atom Count	6	
Topological Polar Surface Area	12.5 Å ²	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	6	
Complexity	337	

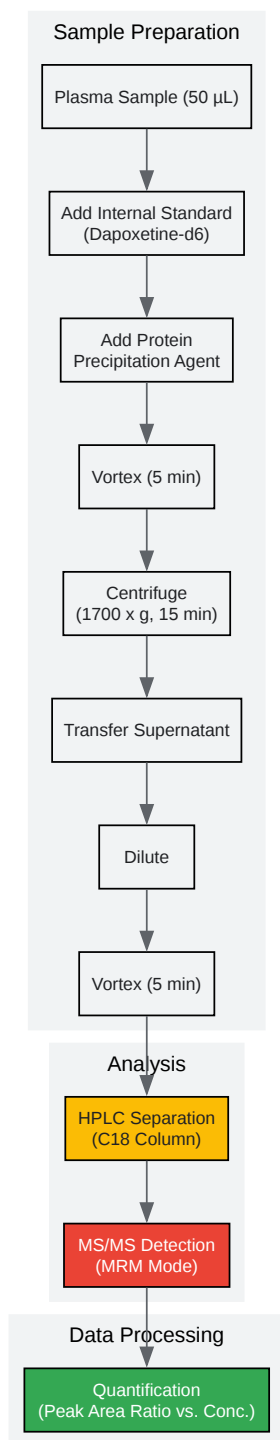
Metabolic Pathways

Dapoxetine is primarily metabolized in the liver by cytochrome P450 enzymes, specifically CYP3A4 and CYP2D6, as well as flavin-containing monooxygenase 1 (FMO1). The major metabolic pathways involve N-demethylation and N-oxidation. It is presumed that **Dapoxetine-d6** undergoes the same metabolic transformations. The primary metabolites are Desmethyldapoxetine and Dapoxetine-N-oxide. Further metabolism can lead to N,N-didesmethyldapoxetine. The polymorphism of the CYP2D6 enzyme can significantly influence the metabolic rate of Dapoxetine.

Metabolic Pathway of Dapoxetine



Bioanalytical Workflow for Dapoxetine Quantification

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Dapoxetine-d6 hydrochloride | Isotope-Labeled Compounds | 1246814-76-5 | Invivochem \[invivochem.com\]](#)
- [3. Dapoxetine-d6 Hydrochloride | LGC Standards \[lgcstandards.com\]](#)
- [4. pharmaffiliates.com \[pharmaffiliates.com\]](https://www.pharmaffiliates.com)
- To cite this document: BenchChem. [Dapoxetine-d6: A Technical Overview for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12398498/docs#dapoxetine-d6-a-technical-overview-for-researchers\]](https://www.benchchem.com/product/b12398498/docs#dapoxetine-d6-a-technical-overview-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)